

5-oxohexanal biological activity assessment

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Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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Chemical Profile of 5-Oxohexanal

The table below summarizes the basic chemical and physical properties of **5-oxohexanal** as identified in chemical databases.

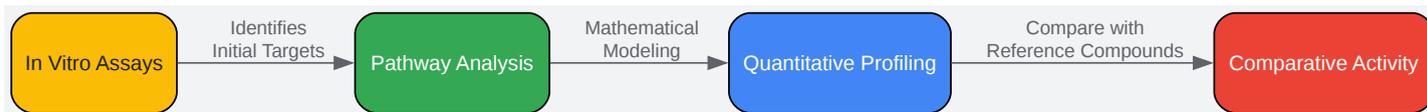
Property	Value
Common Name	5-Oxohexanal [1] [2]
CAS Number	505-03-3 [1] [2]
Chemical Formula	C ₆ H ₁₀ O ₂ [1] [2]
Average Molecular Weight	114.142 g/mol [1] [2]
SMILES	CC(=O)CCCC=O [1]
Classification	Medium-chain aldehyde [1]
IUPAC Name	5-oxohexanal [1]
Synonyms	5-keto-1-hexanal; 1,5-hexanedione; 2,6-hexanedione [2]

This compound belongs to the class of **medium-chain aldehydes** [1]. It has been detected in pulses (a type of legume), suggesting it could potentially be a biomarker for consumption of these foods, though its presence has **not been quantified** [1].

Assessment of Available Bioactivity Data

A significant gap exists between the user's request for a comparative activity assessment and the information available in the search results.

- **Available Data:** The search results provide only the fundamental chemical structure and identity of **5-oxohexanal**. There is **no specific experimental data** on its potency, efficacy, or mechanisms of action in biological systems like signaling pathways [3] [4].
- **Suggested Experimental Approaches:** To fill this knowledge gap, research would typically involve the following methodologies. The workflow for such an assessment can be conceptualized as follows:



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- **In Vitro Cell-Based Assays:** These are foundational for initial activity screening [3] [4]. You would treat different cell lines with **5-oxohexanal** and measure downstream outputs like the accumulation of a transcriptional regulator (e.g., β -catenin for Wnt pathway screening) [3]. Varying the dose and time of exposure helps establish the compound's potency and dynamic effect.
- **Signaling Pathway Analysis:** To understand the mechanism, you would analyze its effect on specific pathways. This involves using mathematical models of pathways (like Wnt, ERK, or Tgf β) [3] and measuring how the compound influences key nodes, for example, by quantifying phosphorylated ERK in the MAPK/ERK pathway [3] or calcium oscillations as a second messenger [4].
- **Quantitative Profiling and Comparison:** For a comparative guide, you would need to profile **5-oxohexanal** alongside other aldehydes or similar compounds. This involves running parallel experiments to collect quantitative data on IC₅₀/EC₅₀ values, maximum response efficacy, and selectivity indices. This data would form the basis for an objective comparison table.

How to Proceed with Research

Given the lack of readily available data, progressing your research on **5-oxohexanal** will require a more targeted approach.

- **Consult Specialized Databases:** Deepen your search in specialized scientific databases. Use the HMDB ID **HMDB0033568** [1] and CAS Number **505-03-3** [1] [2] as unique identifiers to search for more information in databases like PubChem [5], ChEMBL, or SciFinder, which may contain more bioassay results and literature links.
- **Explore Broader Literature:** Since direct information is scarce, investigate the **general biological activities of medium-chain aldehydes**. Many of these compounds are reactive and can interact with proteins, act as flavor or fragrance compounds, or exhibit antimicrobial or cytotoxic effects. Understanding this broader context may provide testable hypotheses for **5-oxohexanal**'s potential activity.

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References

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3. as linear transmitters | eLife Signaling pathways [elifesciences.org]
4. Information transfer in signaling : A study using coupled... pathways [bmcbioinformatics.biomedcentral.com]
5. - 5 | C6H10O2 | CID 10953466 - PubChem Oxohexanal [pubchem.ncbi.nlm.nih.gov]

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